CAS number and molecular weight of BMS-457.

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*BMS-457*
Cat. No.:	*B10827071*

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BMS-457: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **BMS-457**, a potent and selective C-C chemokine receptor type 1 (CCR1) antagonist. This document consolidates key chemical and biological data, outlines relevant experimental methodologies, and visualizes associated signaling pathways to support further research and development efforts in inflammatory diseases.

Core Compound Data

BMS-457 is a small molecule inhibitor of CCR1, a G protein-coupled receptor that plays a crucial role in the recruitment of inflammatory cells.[1][2] Its inhibitory action on this receptor makes it a compound of significant interest for the treatment of inflammatory conditions such as rheumatoid arthritis.[1]

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Property	Value	Reference
CAS Number	946594-19-0	[3]
Molecular Formula	C24H35ClN2O4	
Molecular Weight	451.004 g/mol	

Mechanism of Action and Biological Activity

BMS-457 functions as a potent and selective antagonist of the CCR1 receptor.[1][3] By binding to CCR1, it blocks the downstream signaling cascades initiated by the binding of its natural chemokine ligands, such as CCL3 (MIP-1α) and CCL5 (RANTES).[4] This inhibition effectively prevents the chemotaxis of immune cells, such as monocytes and macrophages, to sites of inflammation.

Published data indicates that **BMS-457** demonstrates high binding affinity and functional antagonism of CCR1.

Assay	IC50 Value
CCR1 Binding	0.8 nM
MIP-1α induced chemotaxis	2.1 nM
RANTES induced chemotaxis	1.0 nM

Experimental Protocols

The following sections outline generalized protocols relevant to the study of **BMS-457**, based on standard methodologies in the field.

In Vitro Chemotaxis Assay

A standard in vitro chemotaxis assay can be employed to evaluate the inhibitory effect of **BMS-457** on the migration of CCR1-expressing cells.

- Cell Culture: Culture a human monocyte cell line (e.g., THP-1) that endogenously expresses CCR1.

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- Chemotaxis Chamber: Utilize a multi-well chemotaxis chamber with a porous membrane separating the upper and lower wells.
- Assay Setup:
  - In the lower wells, add a chemoattractant, such as recombinant human CCL3 (MIP-1α) or CCL5 (RANTES), at a concentration known to induce maximal migration.
  - In the upper wells, add the CCR1-expressing cells that have been pre-incubated with varying concentrations of **BMS-457** or a vehicle control.
- Incubation: Incubate the plate for a sufficient time to allow for cell migration through the membrane.
- Quantification: Quantify the number of migrated cells in the lower chamber using a fluorescent dye (e.g., Calcein-AM) and a fluorescence plate reader.
- Data Analysis: Calculate the percentage of inhibition of chemotaxis for each concentration of **BMS-457** and determine the IC50 value.

In Vivo Model of Rheumatoid Arthritis: Collagen-Induced Arthritis (CIA)

The Collagen-Induced Arthritis (CIA) model in mice is a widely used preclinical model to assess the efficacy of anti-inflammatory agents for rheumatoid arthritis.[5][6][7][8]

- Induction of Arthritis:
  - Emulsify type II collagen with Complete Freund's Adjuvant (CFA).
  - Administer the primary immunization via intradermal injection at the base of the tail of susceptible mouse strains (e.g., DBA/1).
  - After a defined period (typically 21 days), administer a booster immunization of type II collagen emulsified with Incomplete Freund's Adjuvant (IFA).[8]
- Treatment Protocol:

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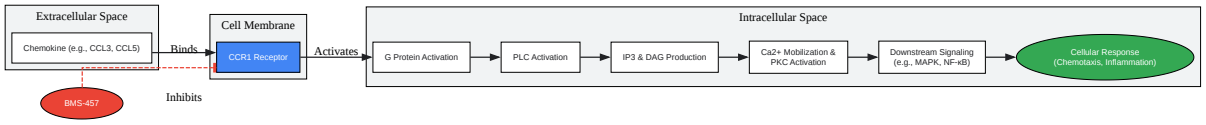
- Once clinical signs of arthritis appear, randomize the animals into treatment and control groups.
- Administer **BMS-457** or a vehicle control to the respective groups daily via an appropriate route (e.g., oral gavage).

- Assessment of Disease Progression:
  - Monitor the mice regularly for clinical signs of arthritis, including paw swelling (measured by caliper), erythema, and joint stiffness. Assign a clinical score to each paw.
  - Monitor body weight as an indicator of general health.
- Terminal Analysis:
  - At the end of the study, collect blood samples for analysis of inflammatory biomarkers.
  - Harvest the paws and joints for histological analysis to assess cartilage and bone erosion, and synovial inflammation.

Visualizing Key Pathways and Workflows

CCR1 Signaling Pathway

The following diagram illustrates the general signaling pathway initiated by chemokine binding to the CCR1 receptor and the point of inhibition by **BMS-457**.



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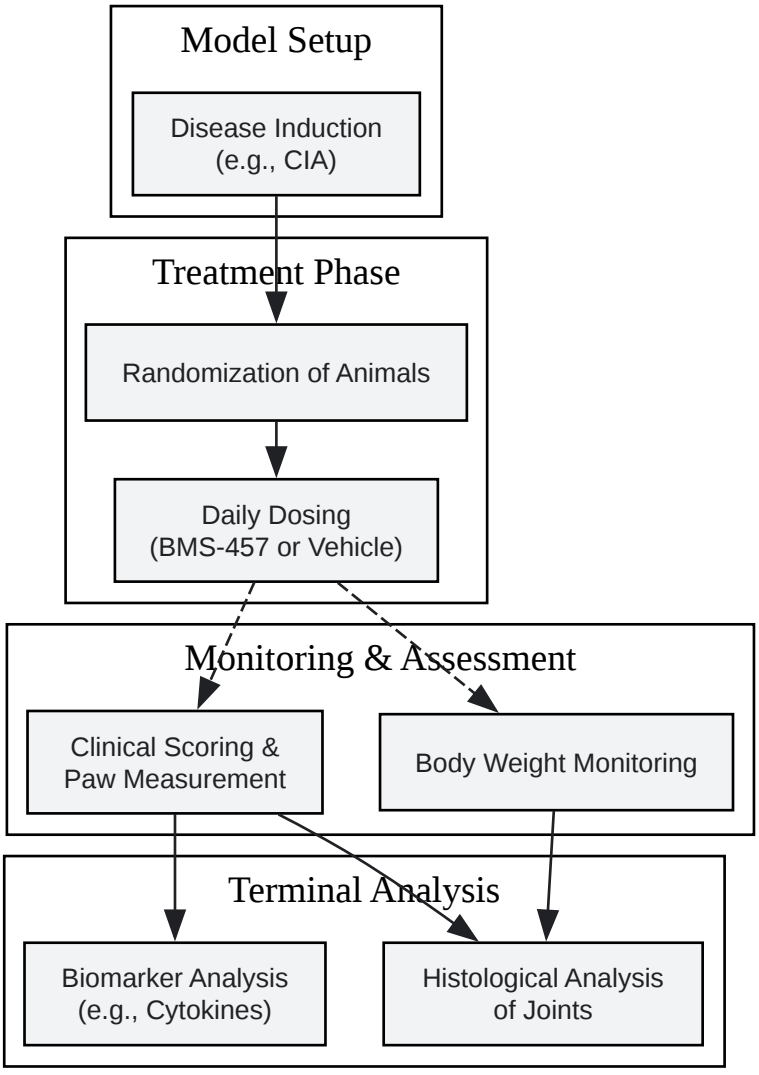
Caption: CCR1 signaling pathway and **BMS-457** inhibition.

General Experimental Workflow for In Vivo Efficacy Testing

This diagram outlines a typical workflow for evaluating the in vivo efficacy of an anti-inflammatory compound like **BMS-457**.



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Caption: In vivo efficacy testing workflow.

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- To cite this document: BenchChem. [CAS number and molecular weight of BMS-457.]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10827071/docs#cas-number-and-molecular-weight-of-bms-457]

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